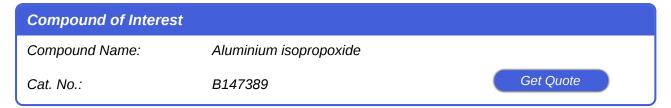


An In-depth Technical Guide to Aluminum Isopropoxide: Molecular Weight and Density

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of aluminum isopropoxide, specifically its molecular weight and density. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are considering this versatile chemical reagent in their work.

Core Properties of Aluminum Isopropoxide

Aluminum isopropoxide, with the chemical formula Al(O-i-Pr)₃, is a widely used reagent in organic synthesis, most notably in the Meerwein-Ponndorf-Verley (MPV) reduction of aldehydes and ketones.[1][2][3][4] It is also a precursor in the synthesis of aluminum-based materials. Understanding its core physical properties is crucial for its proper handling, application, and the accurate interpretation of experimental results.

Quantitative Data Summary

The molecular weight and density of aluminum isopropoxide are summarized in the table below. These values are based on both computed and experimentally determined data from various reputable sources.



Property	Value	Notes	Source(s)
Molecular Weight	204.24 g/mol	Computed from the chemical formula C ₉ H ₂₁ AlO ₃ .	[5][6][7][8]
~204.25 g/mol	Frequently used rounded value.	[9]	
Density	1.035 g/cm ³	For the solid form.	[1][2]
1.035 g/mL at 25 °C	[3][4]		
1.025 g/cm³ at 20 °C	[5]	_	

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the molecular weight and density of aluminum isopropoxide. These protocols are provided as a general guide and may require optimization based on the specific laboratory equipment and conditions.

Experimental Protocol for Molecular Weight Determination via Mass Spectrometry

Objective: To experimentally verify the molecular weight of aluminum isopropoxide using mass spectrometry.

Methodology:

- Sample Preparation:
 - Dissolve a small, accurately weighed sample of high-purity aluminum isopropoxide in a suitable volatile and aprotic organic solvent (e.g., anhydrous toluene or tetrahydrofuran) to a final concentration of approximately 1 mg/mL. Aluminum isopropoxide is sensitive to moisture and will decompose in the presence of water or protic solvents.[2][5]
 - Depending on the ionization technique, a suitable matrix may be required for Matrix-Assisted Laser Desorption/Ionization (MALDI) or a dilution in a solvent compatible with



Electrospray Ionization (ESI).

- Instrumentation and Analysis:
 - Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument.
 - For ESI, infuse the sample solution directly into the ion source.
 - For MALDI, spot the sample/matrix mixture onto the target plate and allow it to dry completely.
 - Acquire the mass spectrum in the appropriate mass range (e.g., m/z 100-1000).
- Data Interpretation:
 - The resulting mass spectrum should show a peak corresponding to the molecular ion or a related adduct. Due to the nature of aluminum isopropoxide to form oligomers, peaks corresponding to dimeric, trimeric, or tetrameric forms may also be observed.[1]
 - The experimentally determined mass-to-charge ratio (m/z) of the monomeric species should be compared to the calculated molecular weight of aluminum isopropoxide (204.24 g/mol).

Experimental Protocol for Density Determination via Gas Pycnometry

Objective: To determine the true density of solid aluminum isopropoxide.

Methodology:

- Sample Preparation:
 - Use a high-purity, dry, and finely powdered sample of aluminum isopropoxide. Ensure the sample is free of any absorbed moisture or solvents by drying under vacuum.
 - Accurately weigh a suitable amount of the sample.

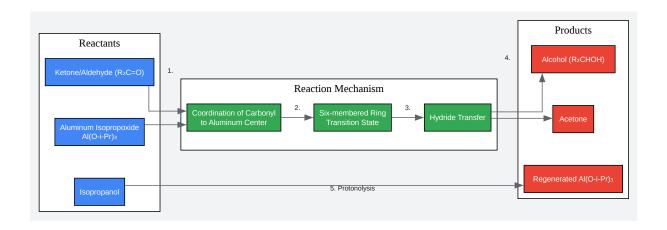


- Instrumentation and Measurement:
 - Use a gas pycnometer, which determines the volume of a solid by measuring the pressure change of an inert gas (e.g., helium) in a calibrated chamber.
 - Calibrate the instrument according to the manufacturer's instructions.
 - Place the weighed sample into the sample chamber.
 - Run the analysis to determine the volume of the sample. The instrument will automatically
 perform the necessary calculations based on the pressure changes.
- Calculation:
 - The density (ρ) is calculated using the formula: ρ = mass / volume
 - The mass is the value obtained from the initial weighing, and the volume is the value determined by the gas pycnometer.

Visualization of a Key Application

Aluminum isopropoxide is a key reagent in the Meerwein-Ponndorf-Verley (MPV) reduction, a chemoselective method for the reduction of aldehydes and ketones to their corresponding alcohols.[1][3][4] The following diagram illustrates the generally accepted mechanism for this reaction.





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